

# Application of Trehalose in Animal Models of Neurodegenerative Diseases: Application Notes and Protocols

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## Compound of Interest

Compound Name: Trehalose

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## Introduction

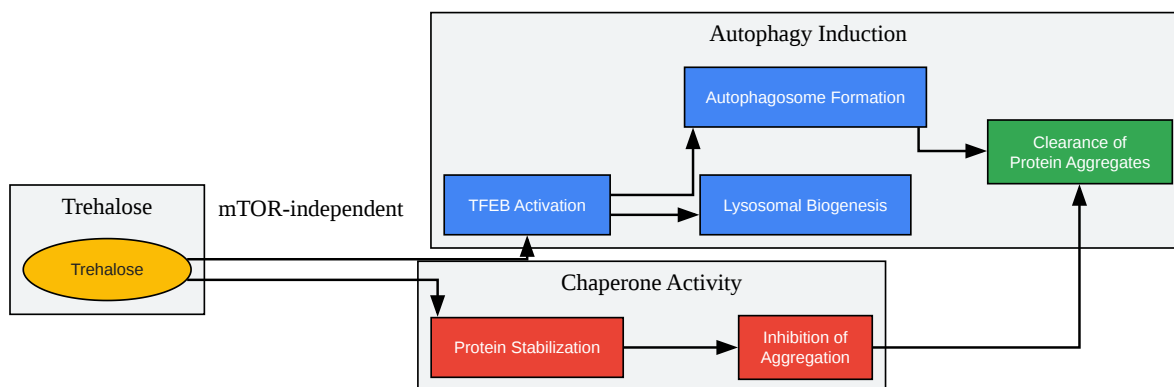
**Trehalose**, a naturally occurring disaccharide, has emerged as a promising therapeutic agent in the study of neurodegenerative diseases.[1][2][3][4] Its neuroprotective properties are attributed to its ability to enhance autophagy, stabilize proteins, reduce protein aggregation, and mitigate neuroinflammation.[1][2][3][4] This document provides detailed application notes and experimental protocols for the use of **trehalose** in animal models of Alzheimer's Disease (AD), Parkinson's Disease (PD), Huntington's Disease (HD), and Amyotrophic Lateral Sclerosis (ALS).

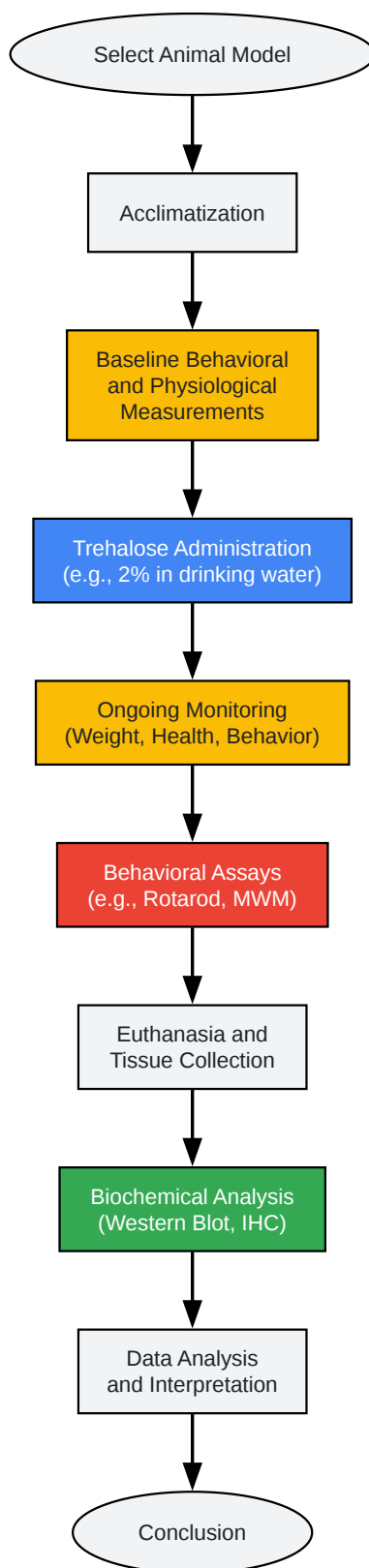
## Mechanism of Action

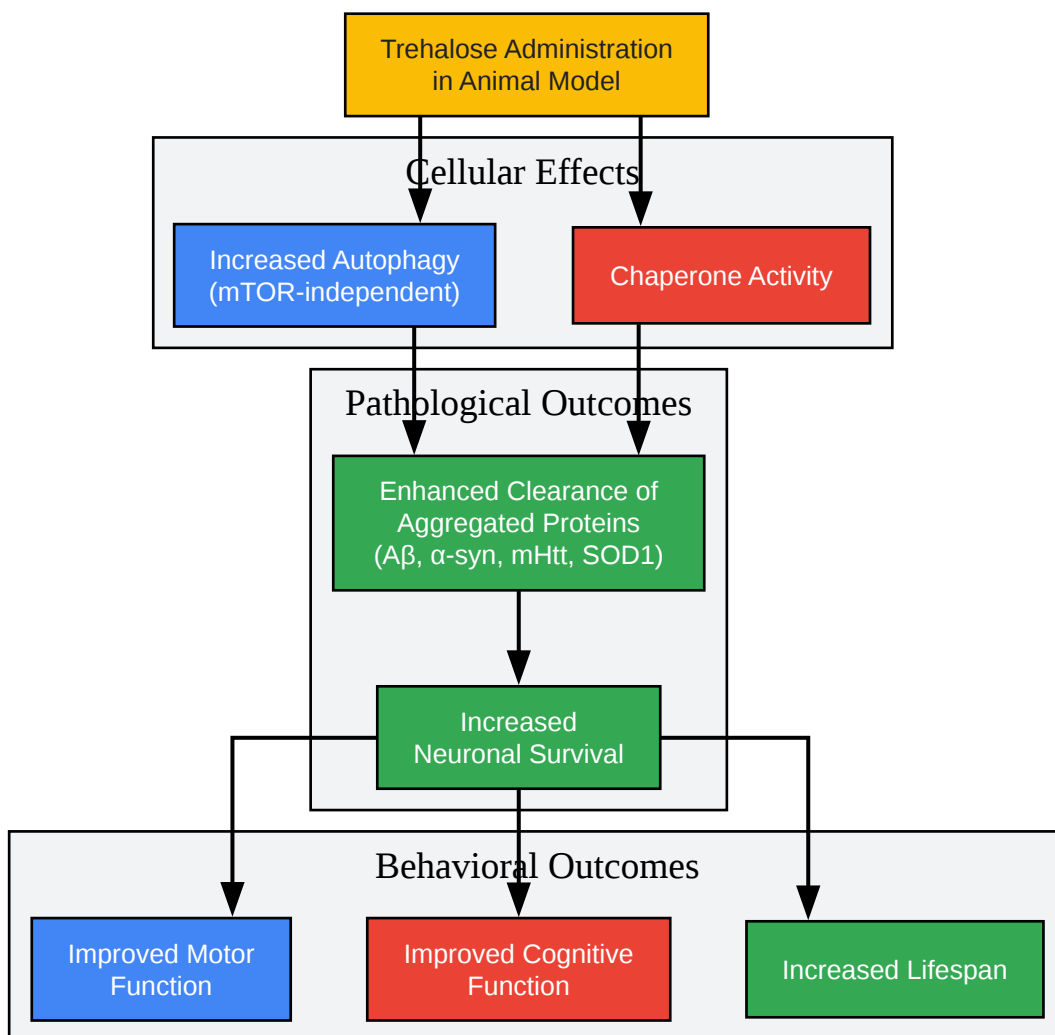
**Trehalose** exerts its neuroprotective effects through multiple pathways. A primary mechanism is the induction of autophagy, the cellular process responsible for clearing damaged organelles and misfolded proteins.[1][3][4] Notably, **trehalose** induces autophagy through an mTOR-independent pathway, which may offer advantages over mTOR-dependent inducers.[5][6][7][8][9] It has been shown to activate Transcription Factor EB (TFEB), a master regulator of lysosomal biogenesis and autophagy.[1][10] Additionally, **trehalose** can act as a chemical chaperone, stabilizing protein structures and preventing the aggregation of pathogenic proteins

such as amyloid-beta ( $A\beta$ ), tau, alpha-synuclein ( $\alpha$ -syn), and mutant huntingtin (mHtt).[\[1\]](#)[\[2\]](#)[\[11\]](#)  
[\[12\]](#)

## Signaling Pathways of Trehalose







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